

An In-depth Technical Guide to 3-Methylchromone: Chemical Identity and Structure

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Compound of Interest

Compound Name: 3-Methylchromone

Cat. No.: B1206851

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This guide provides a foundational overview of **3-Methylchromone**, a heterocyclic organic compound belonging to the chromone family. It is intended for researchers, scientists, and professionals in drug development who require precise chemical information for this molecule.

Chemical Structure and Nomenclature

The definitive identification of a chemical compound relies on its structure and systematic nomenclature. **3-Methylchromone** is characterized by a benzopyran-4-one core with a methyl group substituted at the 3-position.

IUPAC Name: 3-methylchromen-4-one^[1]

Synonyms: 3-Methyl-4H-1-benzopyran-4-one, 3-Methyl-4H-chromen-4-one

The chemical structure of **3-Methylchromone** is depicted in the diagram below, illustrating the fusion of a benzene ring and a pyran-4-one ring, with the methyl substituent at the third carbon atom of the pyran ring.

Caption: 2D Chemical Structure of **3-Methylchromone**.

Chemical and Physical Properties

A summary of the key identifiers and properties of **3-Methylchromone** is provided in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ O ₂	[1]
Molecular Weight	160.17 g/mol	[1]
CAS Number	85-90-5	
InChI	1S/C10H8O2/c1-7-6-12-9-5-3-2-4-8(9)10(7)11/h2-6H,1H3	
InChIKey	ABJKIHHNDMEBNA-UHFFFAOYSA-N	
SMILES	CC1=COc2ccccc2C1=O	
Physical Form	Solid	
Melting Point	68-73 °C	

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References

- 1. 3-Methylchromone | C₁₀H₈O₂ | CID 66569 - PubChem [pubchem.ncbi.nlm.nih.gov]
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